

safety and handling precautions for sodium deoxycholate monohydrate in the lab

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Compound of Interest

Compound Name: Sodium deoxycholate
monohydrate

Cat. No.: B141746

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An In-depth Technical Guide to the Safe Handling of **Sodium Deoxycholate Monohydrate** in the Laboratory

This guide provides comprehensive safety and handling information for **sodium deoxycholate monohydrate**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

Sodium deoxycholate monohydrate is classified as hazardous.^[1] It is harmful if swallowed and may cause respiratory irritation.^{[1][2][3][4][5][6]}

Hazard Summary Table

Hazard Classification	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[1][3][4][5][6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1][3][4][5][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[7]

GHS Label Elements

- Signal Word: Warning[1][2][4][5]
- Hazard Pictogram:
 - GHS07: Exclamation Mark

Physical and Chemical Properties

A summary of the key physical and chemical properties of **sodium deoxycholate monohydrate** is provided below.

Physical and Chemical Properties Table

Property	Value
Appearance	White solid[2][8]
Odor	Odorless[8]
Molecular Formula	C ₂₄ H ₃₉ NaO ₄ · H ₂ O[2][9]
Melting Point/Range	> 300 °C / > 572 °F[8]
Solubility	Soluble in water[8]

Exposure Controls and Personal Protection

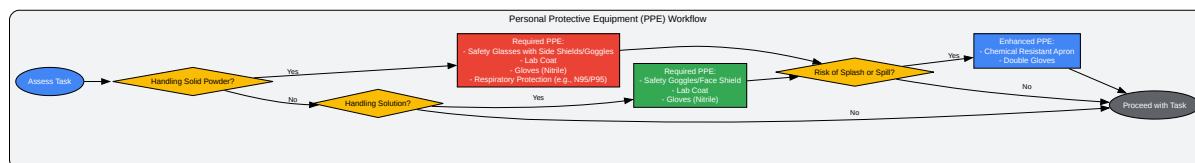
Engineering controls and personal protective equipment (PPE) are essential for minimizing exposure.

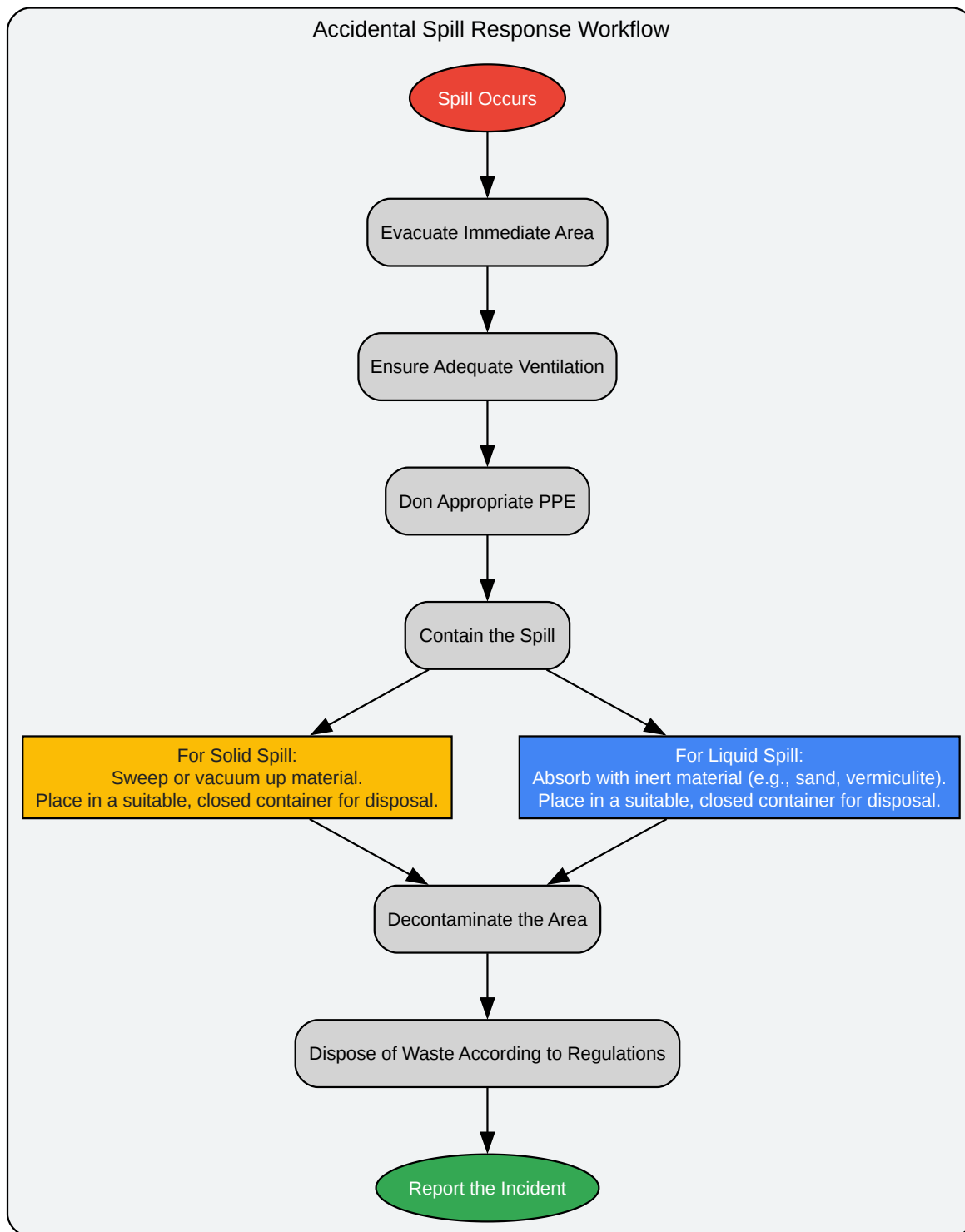
Engineering Controls:

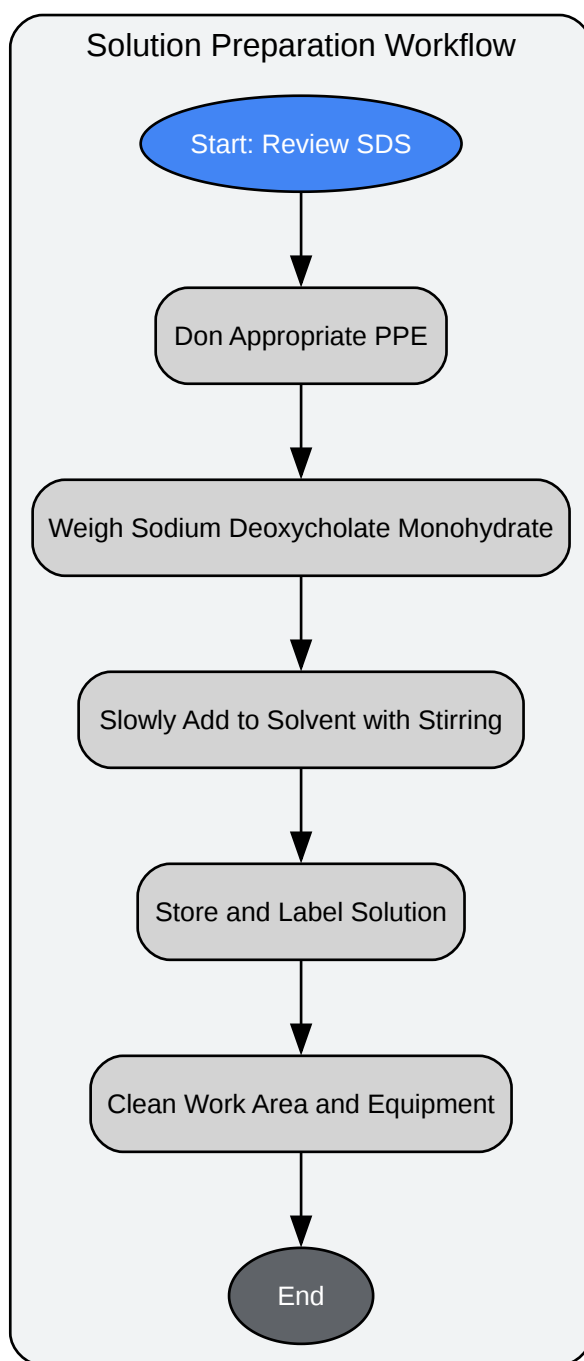
- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)[\[8\]](#) Use a local exhaust ventilation system.[\[10\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE):

A detailed workflow for PPE selection is illustrated in the diagram below.







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